

Application Notes and Protocols for Myoview™ (^{99m}Tc-Tetrofosmin) Administration in Rodent Studies

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Compound of Interest

Compound Name: Myoview

Cat. No.: B1234515

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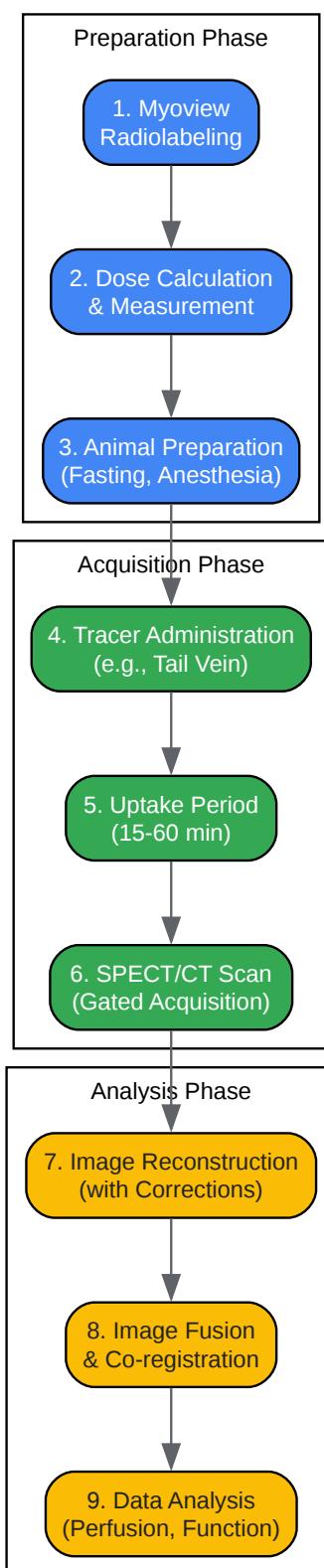
These application notes provide a comprehensive guide for the administration and dosage of **Myoview™** (Technetium Tc99m Tetrofosmin) for myocardial perfusion imaging in rodent models. The following protocols and data are intended as a starting point and may require optimization for specific research objectives and imaging systems.

Introduction to Myoview in Preclinical Research

Myoview™ is a technetium-99m (^{99m}Tc)-labeled radiopharmaceutical used for myocardial perfusion imaging (MPI).^[1] In preclinical research, it is a valuable tool for the non-invasive assessment of cardiac physiology and pathology in rodent models of cardiovascular disease. **Myoview** allows for the visualization of myocardial blood flow, the identification of ischemic or infarcted tissue, and the evaluation of cardiac function.

Mechanism of Cellular Uptake

Technetium-99m tetrofosmin is a lipophilic, cationic complex that, after intravenous injection, diffuses passively across the myocardial cell membrane. Its retention within the myocytes is an active process dependent on intact mitochondrial function, making it an excellent marker for viable heart tissue. The uptake is proportional to myocardial blood flow.^{[1][2]}



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References

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